

Part 1: Physicochemical Profile[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *1-Butenylboronic acid*

CAS No.: *1005452-36-7*

Cat. No.: *B3070723*

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The utility of (E)-**1-Butenylboronic acid** lies in its ability to serve as a stable, stereodefined pronucleophile. Researchers must be aware that the free acid exists in equilibrium with its cyclic trimeric anhydride (boroxine), a behavior characteristic of many boronic acids.

Table 1: Chemical Specifications

Property	Data	Notes
IUPAC Name	(E)-But-1-en-1-ylboronic acid	Specific trans isomer
CAS Number	852458-12-9	Generic/Acid form (Verify specific batch CoA)
Molecular Formula		
Molecular Weight	99.92 g/mol	
Physical State	White to off-white solid	Hygroscopic
Solubility	Soluble in MeOH, DMSO, THF, DCM	Poor water solubility
H NMR Signature	~6.0–6.8 ppm (vinyllic)	Key: Large coupling constant (Hz) indicates trans geometry. [1] [2] [3]
Stability	Prone to dehydration	Forms boroxine upon heating or vacuum drying.



Expert Insight: In

H NMR, the diagnostic signal for the (E)-isomer is the large coupling constant () between the two vinyllic protons, typically ranging from 17–18 Hz. This distinguishes it clearly from the (Z)-isomer (Hz) or the saturated butyl analog.

Part 2: Synthetic Routes & Methodology

The most reliable method for synthesizing (E)-**1-Butenylboronic acid** with high stereochemical purity is the hydroboration of 1-butyne. This process exploits the syn-addition mechanism of

boranes to alkynes.

Protocol: Hydroboration of 1-Butyne

Reagents:

- 1-Butyne (Terminal Alkyne)
- Catecholborane (or Pinacolborane for direct ester synthesis)
- Catalyst (Optional but recommended:

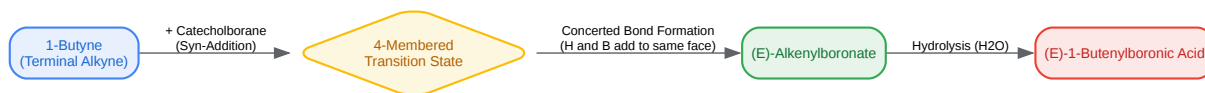
or similar for rate enhancement, though thermal uncatalyzed routes work with Catecholborane).

Step-by-Step Workflow:

- Preparation: In a flame-dried Schlenk flask under Argon, charge neat Catecholborane (1.1 equiv).
- Addition: Cool to 0°C. Slowly add 1-Butyne (1.0 equiv) via syringe. The reaction is exothermic.
- Reaction: Allow the mixture to warm to room temperature and stir for 2–4 hours.
 - Mechanism:[4][5][6][7][8] The boron atom adds to the terminal carbon (less hindered), and the hydride adds to the internal carbon in a syn fashion.[5]
- Hydrolysis: Treat the resulting intermediate (alkenyl catecholboronate) with water or mild aqueous acid to cleave the catechol ester.
- Isolation: Extract with diethyl ether, dry over

, and concentrate. Recrystallize from hexane/ether if necessary.

Mechanistic Visualization: The following diagram illustrates the concerted syn-addition that guarantees the (E)-geometry.



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Figure 1: Mechanism of Alkyne Hydroboration yielding (E)-Alkenylboronic acids.

Part 3: Mechanistic Reactivity & Applications[11]

The primary application of (E)-**1-Butenylboronic acid** is in the Suzuki-Miyaura Cross-Coupling reaction. This pathway allows for the modular construction of dienes and styrenes commonly found in natural products (e.g., palytoxin fragments) and pharmaceutical candidates.

The Stereochemical Imperative

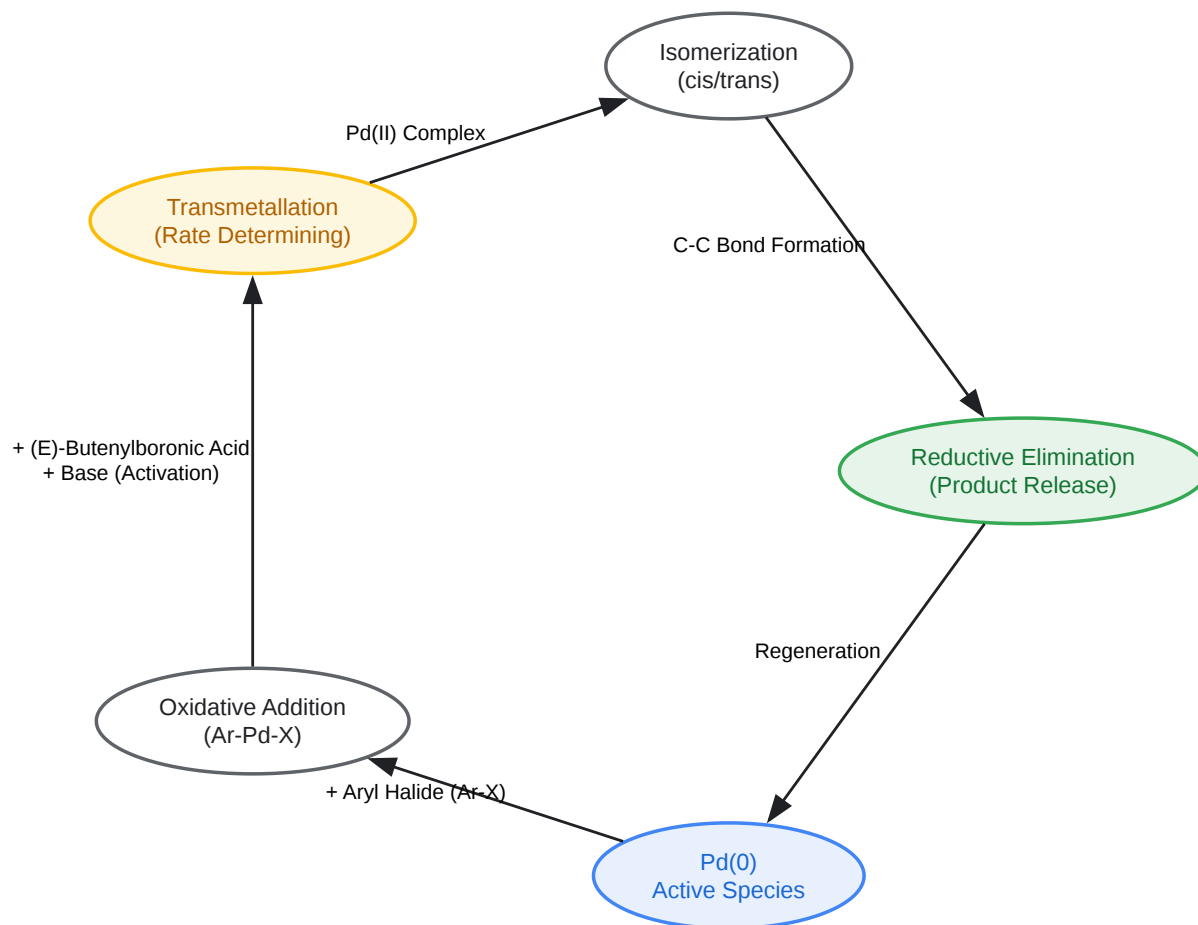
A critical feature of this reagent is Stereoretention. The transmetallation step in the Suzuki catalytic cycle proceeds with retention of configuration at the alkenyl carbon. Therefore, starting with pure (E)-acid yields a pure (E)-coupled product.

Standard Coupling Protocol:

- Catalyst:
(3-5 mol%)
- Base:

or
(2.0 equiv)
- Solvent: DME/Water or Toluene/Water (degassed)
- Conditions: Heat to 80°C under inert atmosphere.

Catalytic Cycle Visualization:



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Figure 2: Suzuki-Miyaura Catalytic Cycle highlighting the entry point of the boronic acid.

Part 4: Handling, Stability & Storage

1. Boroxine Equilibrium (Dehydration): Free boronic acids, including (E)-**1-Butenylboronic acid**, spontaneously dehydrate to form cyclic trimers (boroxines) upon standing in dry air or under vacuum.

- Impact: This changes the stoichiometry (MW changes from monomer to trimer).
- Mitigation: Always calculate stoichiometry assuming a mixture or convert to the Pinacol Ester for precise weighing. The boroxine is equally reactive in Suzuki couplings if water is present

in the solvent system (which hydrolyzes it back to the monomer in situ).

2. Oxidation Sensitivity: The carbon-boron bond in alkenylboronates is susceptible to oxidation by air, especially in solution, leading to the formation of the corresponding aldehyde or alcohol (butanal/butanol).

- Storage: Store solid at 2–8°C under Argon.
- Solution: Do not store in solution; prepare fresh.

3. Self-Validating Purity Check: Before use, run a quick TLC or

¹H NMR.

- Degradation Sign: Appearance of aldehyde peaks (~9.7 ppm) in NMR indicates oxidation.
- Dehydration Sign: Broadening of OH peaks or shift in melting point (boroxines have different MPs).

References

- Synthesis via Hydroboration
 - Preparation of (E)-1-alkenylboronic acid pinacol esters via transfer of alkenyl group.
 - Source: [9](#)
- Suzuki-Miyaura Coupling Applications
 - Organoborane coupling reactions (Suzuki coupling).
 - Source: [10](#)
- Chemical Properties & Safety
 - But-1-en-1-ylboronic acid PubChem Entry (CID 53400938).[\[2\]](#)
 - Source: [2](#)[\[3\]](#)[\[11\]](#)
- Stability of Boronic Acids

- Elucidating the Role of the Boronic Esters in the Suzuki–Miyaura Reaction.
- Source: [J. Am. Chem. Soc. (via NIH)]()

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Sources

- 1. Butyric Acid(107-92-6) ¹H NMR spectrum [chemicalbook.com]
- 2. But-1-EN-1-ylboronic acid | C₄H₉BO₂ | CID 53400938 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Phenylboronic acid - Wikipedia [en.wikipedia.org]
- 4. Elucidating the Role of the Boronic Esters in the Suzuki–Miyaura Reaction: Structural, Kinetic, and Computational Investigations - PMC [pmc.ncbi.nlm.nih.gov]
- 5. chem.libretexts.org [chem.libretexts.org]
- 6. masterorganicchemistry.com [masterorganicchemistry.com]
- 7. youtube.com [youtube.com]
- 8. scientificupdate.com [scientificupdate.com]
- 9. kitami-it.repo.nii.ac.jp [kitami-it.repo.nii.ac.jp]
- 10. Organoborane coupling reactions (Suzuki coupling) - PMC [pmc.ncbi.nlm.nih.gov]
- 11. (1E)-(Pent-1-en-1-yl)boronic acid | C₅H₁₁BO₂ | CID 5702651 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Part 1: Physicochemical Profile[1][2]]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3070723/docs#part-1-physicochemical-profile-1-2]

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